

Technical Guide: Physicochemical Properties, Synthesis, and Mechanism of Action of Iodopropynyl Butylcarbamate (IPBC)

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Compound of Interest		
Compound Name:	2-lodylbut-2-enedioic acid	
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Introduction

This technical guide provides an in-depth overview of Iodopropynyl Butylcarbamate (IPBC), a widely used biocide. While the initial query referenced the chemical formula C4H3IO4, extensive database searches did not yield a recognized compound with this composition. The data presented herein pertains to the commercially significant and structurally related compound, 3-lodo-2-propynyl N-butylcarbamate, commonly known as IPBC, which has the chemical formula C8H12INO2.[1] This document is intended for researchers, scientists, and professionals in drug development and material science who are interested in the properties and applications of this potent antimicrobial agent.

Physicochemical Data

A summary of the key quantitative properties of Iodopropynyl Butylcarbamate is presented in Table 1. This data is essential for understanding its behavior in various formulations and environmental conditions.



Property	Value
Molecular Formula	C8H12INO2
Molar Mass	281.093 g·mol−1[1]
Appearance	White, crystalline powder[1]
Density	1.575 g/mL[1]
Melting Point	66 °C[1]
Solubility in water	156 mg/L[1]

Table 1: Physicochemical properties of Iodopropynyl Butylcarbamate (IPBC).

Experimental Protocols Synthesis of Iodopropynyl Butylcarbamate (IPBC)

The synthesis of high-purity IPBC can be achieved through the iodination of propynyl butylcarbamate. The following protocol is based on established patent literature, which describes a method that minimizes the formation of di- and tri-iodinated isomers.[2][3]

Materials:

- Propynyl butylcarbamate
- Sodium iodide (or Potassium iodide)[2][3]
- Nonionic surfactant (e.g., alcohol ethoxylates)[2][4]
- Sodium hydroxide (50% aqueous solution)[3]
- Organic acid (for pH adjustment)[4]
- Sodium bisulfite (for pH adjustment)[4]
- · Deionized water

Procedure:



- Reaction Setup: A reaction vessel is charged with an aqueous solution of a nonionic surfactant. The concentration of the surfactant should be approximately 15 to 20 weight percent relative to the propynyl butylcarbamate charge.[4]
- Cooling: The surfactant solution is cooled to a temperature range of 0 to 8°C.[4]
- Addition of Reactants: While maintaining the temperature between 0-8°C, propynyl butylcarbamate is added to the cooled surfactant solution with stirring. Subsequently, a 50% aqueous solution of sodium hydroxide and a solution of sodium iodide dissolved in water are added.[3] The reaction is carried out at a pH greater than 7.[2][4]
- In-situ Iodination: The iodide+ ion is generated in-situ through the oxidation of the iodide salt. [2][4] This controlled generation of the reactive iodine species is crucial for minimizing the formation of impurities.
- pH Adjustments: The pH of the reaction mass is first made slightly acidic with an organic acid and then adjusted to approximately 6.6, potentially using sodium bisulfite.[4]
- Temperature Ramping: The temperature of the reaction mixture is gradually increased to a temperature below 59°C. Following this, the temperature is ramped down to 25 to 30°C.[4]
- Isolation and Purification: The reaction mass is further cooled to room temperature with agitation. The resulting solid product is filtered, washed with water, and dried to a constant weight at a temperature ranging from 25 to 45°C.[2][4]

Mechanism of Action

lodopropynyl Butylcarbamate is a broad-spectrum fungicide and biocide.[1][5] Its primary mechanism of action involves the disruption of essential cellular processes in microorganisms. [5][6]

The key molecular interactions of IPBC include:

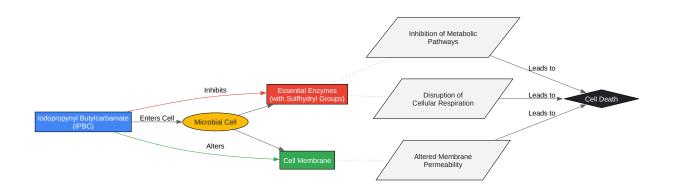
 Enzyme Inhibition: IPBC is known to react with sulfhydryl groups (-SH) present in the amino acid cysteine within proteins and enzymes.[6] This interaction can lead to the inactivation of enzymes that are vital for cellular respiration and other metabolic pathways necessary for microbial survival.[6]



- Alteration of Cell Membrane Permeability: The Fungicide Resistance Action Committee (FRAC) classifies IPBC in Group 28, which includes compounds that act by altering cell membrane permeability.[1]
- Cholinesterase Inhibition: As a carbamate, IPBC can also act as a cholinesterase or acetylcholinesterase (AChE) inhibitor. It forms an unstable complex with these enzymes by carbamoylating their active sites, leading to reversible inhibition.[7]

The presence of the iodopropynyl group is believed to be the active moiety responsible for targeting microbial enzymes and cell membranes, ultimately leading to cell death.[6] This multifaceted mechanism of action makes IPBC effective against a wide range of fungi, molds, and bacteria.[1][6]

Visualizations



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